

# Alloxanthin molecular formula and weight

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## Compound of Interest

Compound Name: *Alloxanthin*

Cat. No.: *B1238290*

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## Alloxanthin: Molecular Properties

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This document provides core molecular information for **Alloxanthin**, a carotenoid pigment of interest in various scientific and pharmaceutical research fields. The data presented herein is compiled from verified chemical databases to ensure accuracy and reliability for professional use.

## Core Molecular Data

The fundamental molecular characteristics of **Alloxanthin** are summarized in the table below. This data is essential for a range of applications, including analytical chemistry, molecular modeling, and formulation development.

Parameter	Value	Citations
Molecular Formula	C40H52O2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	564.8 g/mol	<a href="#">[1]</a>
Alternate Molecular Weight 1	564.84 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Alternate Molecular Weight 2	564.80 g/mol	<a href="#">[5]</a>

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## References

- 1. Alloxanthin | C<sub>40</sub>H<sub>52</sub>O<sub>2</sub> | CID 6443740 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CAS Common Chemistry [commonchemistry.cas.org]
- 3. Alloxanthin(AS) (In Solution) | LGC Standards [lgcstandards.com]
- 4. alfa-chemistry.com [alfa-chemistry.com]
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